

# In-Depth Technical Guide: Safety Data for 2,6-Dimethoxyphenylboronic Acid

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## Compound of Interest

Compound Name: *2,6-Dimethoxyphenylboronic acid*

Cat. No.: *B188248*

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This technical guide provides a comprehensive overview of the safety data for **2,6-Dimethoxyphenylboronic acid**, a reagent widely utilized in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions for the formation of complex organic molecules.<sup>[1]</sup> This document is intended for researchers, scientists, and drug development professionals to ensure the safe handling and use of this compound.

## Chemical Identification and Physical Properties

**2,6-Dimethoxyphenylboronic acid** is a white to off-white crystalline powder.<sup>[2]</sup> Key identifying and physical properties are summarized in the table below.

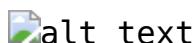
Property	Value
Chemical Name	2,6-Dimethoxyphenylboronic acid
Synonyms	2,6-Dimethoxybenzeneboronic acid
CAS Number	23112-96-1
Molecular Formula	C <sub>8</sub> H <sub>11</sub> BO <sub>4</sub>
Molecular Weight	181.98 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	110-113 °C <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to off-white crystalline powder <a href="#">[2]</a>
Solubility	Soluble in organic solvents
Storage	Store at 2-8 °C <a href="#">[2]</a>

## Hazard Identification and Classification

The primary hazards associated with **2,6-Dimethoxyphenylboronic acid** are skin and eye irritation.[\[4\]](#)[\[5\]](#) It is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation <a href="#">[4]</a> <a href="#">[5]</a>
Eye Irritation	2	H319: Causes serious eye irritation <a href="#">[4]</a> <a href="#">[5]</a>

GHS Pictogram:



Signal Word: Warning[\[4\]](#)[\[5\]](#)

Precautionary Statements:

- Prevention:
  - P264: Wash skin thoroughly after handling.[4][5]
  - P280: Wear protective gloves/eye protection/face protection.[4][5]
- Response:
  - P302 + P352: IF ON SKIN: Wash with plenty of water.[4][5]
  - P332 + P313: If skin irritation occurs: Get medical advice/attention.[4][5]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - P337 + P313: If eye irritation persists: Get medical advice/attention.[4][5]
  - P362 + P364: Take off contaminated clothing and wash it before reuse.[4][5]

## Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2,6-Dimethoxyphenylboronic acid** are not readily available in the reviewed literature, the primary toxicological concerns are its irritant effects on the skin and eyes.[4][5]

It is also important to note that some arylboronic acids have been identified as potentially genotoxic impurities.[6] Therefore, care should be taken to minimize exposure and to control residual levels in active pharmaceutical ingredients.[6]

## Experimental Protocols for Hazard Assessment

The assessment of skin and eye irritation potential for chemical substances like **2,6-Dimethoxyphenylboronic acid** is typically conducted following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

## In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

This in vitro method is a preferred alternative to animal testing.

- **Test System:** A three-dimensional reconstructed human epidermis model that mimics the biochemical and physiological properties of the upper layers of human skin.
- **Procedure:**
  - A small amount of the test substance (**2,6-Dimethoxyphenylboronic acid**) is applied topically to the surface of the skin tissue model.
  - The substance is left in contact with the tissue for a defined period (e.g., 60 minutes).
  - Following exposure, the tissue is thoroughly rinsed to remove the test substance.
  - The tissue is then incubated for a post-exposure period (e.g., 42 hours).
- **Endpoint Measurement:** Cell viability is assessed using a colorimetric assay, most commonly the MTT assay. In this assay, viable cells reduce the yellow MTT tetrazolium salt to a purple formazan precipitate, which is then extracted and quantified spectrophotometrically.
- **Interpretation:** A reduction in cell viability below a certain threshold (typically 50%) compared to negative controls indicates that the substance is an irritant.

## In Vivo Acute Eye Irritation/Corrosion Test (OECD TG 405)

While in vitro methods are preferred, the in vivo Draize rabbit eye test has historically been the standard.

- **Test System:** Albino rabbits are used for this assay.
- **Procedure:**
  - A small, measured amount of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye remains untreated and serves as a control.

- The eyes are observed and scored for ocular reactions at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
- Endpoint Measurement: The scoring is based on the severity of corneal opacity, iritis, and conjunctival redness and chemosis (swelling).
- Interpretation: The substance is classified as an irritant based on the persistence and severity of the observed ocular lesions.

## Handling, Storage, and First Aid

### Exposure Controls and Personal Protection

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
Eye/Face Protection	Wear chemical safety goggles or a face shield. [7]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[7]
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter (e.g., N95).[7]

## Safe Handling and Storage

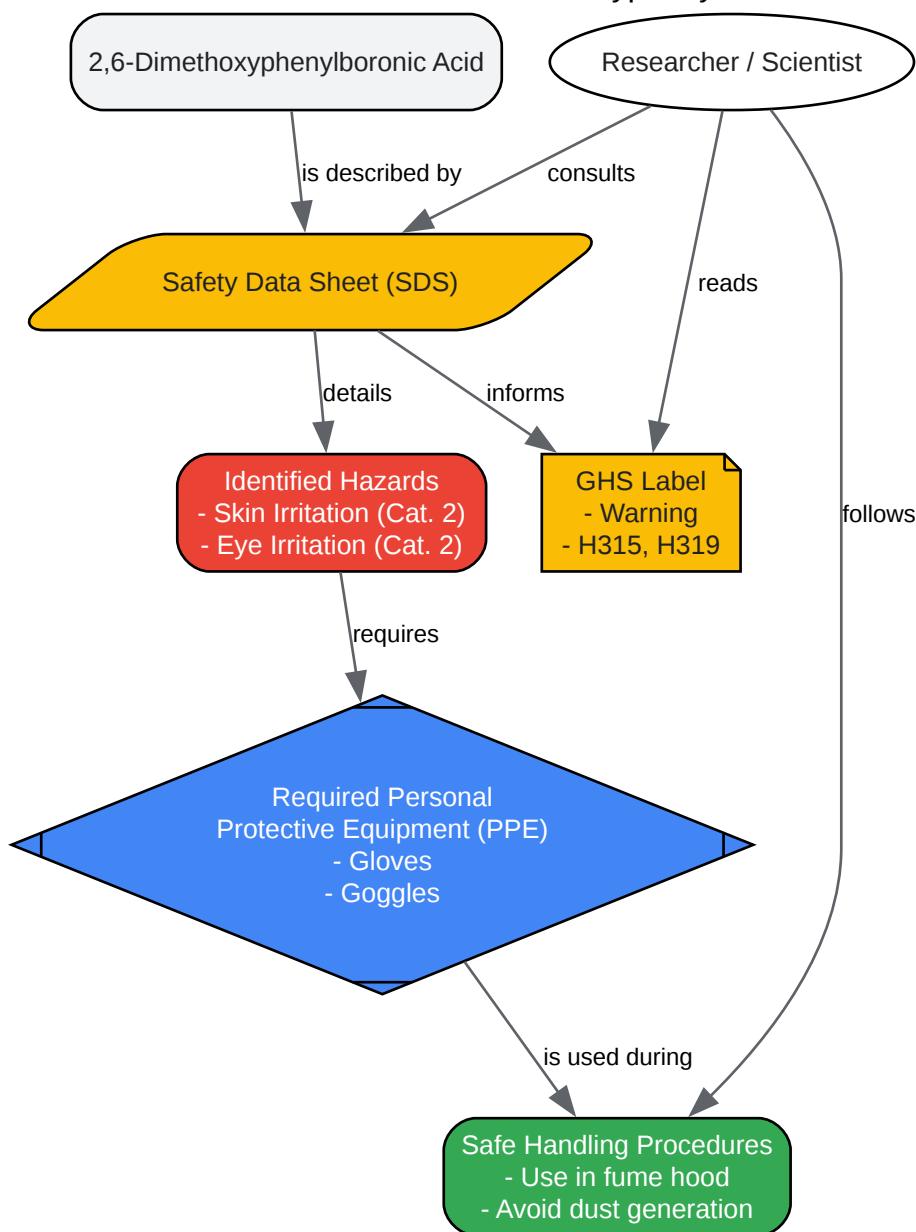
- Avoid contact with skin and eyes.[5]
- Avoid creating dust.[5]
- Wash hands thoroughly after handling.[5]
- Store in a tightly closed container in a cool, dry place.[2]

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

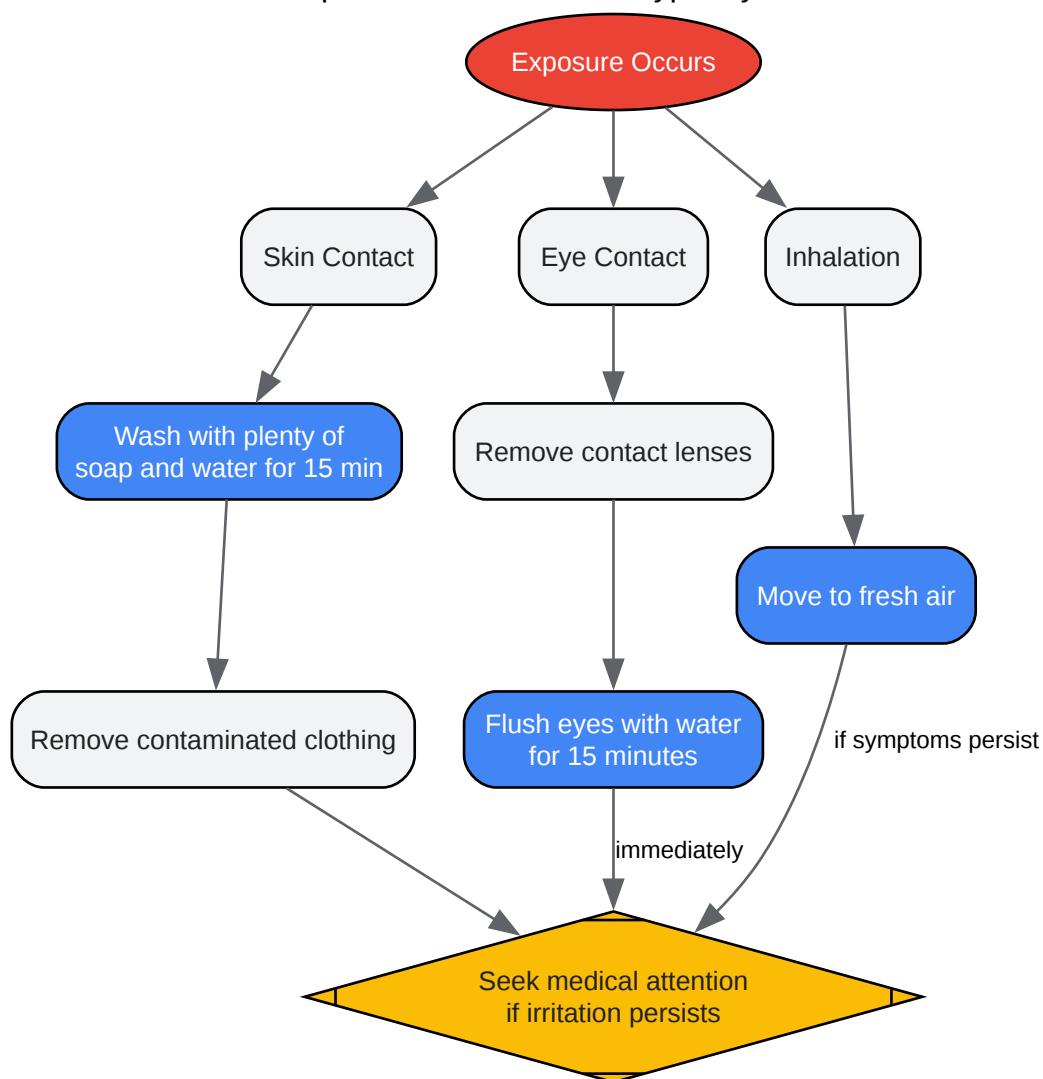
## Visualized Workflows

## Hazard Communication for 2,6-Dimethoxyphenylboronic Acid

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Caption: Hazard Communication Workflow.

## First Aid for Exposure to 2,6-Dimethoxyphenylboronic Acid

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Caption: General First Aid Procedure.

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